

# Navigating the Kinome: A Comparative Guide to ROCK Inhibitor Cross-Reactivity

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## Compound of Interest

Compound Name: ROCK-IN-11

Cat. No.: B2649938

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The landscape of kinase inhibitors is ever-expanding, offering powerful tools to dissect cellular signaling and develop novel therapeutics. Among these, inhibitors of Rho-associated coiled-coil containing protein kinase (ROCK) have garnered significant attention for their potential in a range of diseases, from cardiovascular disorders to cancer. However, a critical consideration in their use is the degree of selectivity. Off-target effects can lead to confounding experimental results and undesirable clinical side effects.

This guide provides a comparative analysis of the cross-reactivity profiles of the highly selective ROCK inhibitor, GSK429286, against two widely used, less selective alternatives: Fasudil and Y-27632. By presenting quantitative data, detailed experimental protocols, and clear visual representations of the underlying biology and workflows, this guide aims to empower researchers to make informed decisions when selecting a ROCK inhibitor for their specific needs.

## Data Presentation: Kinase Inhibition Profiles

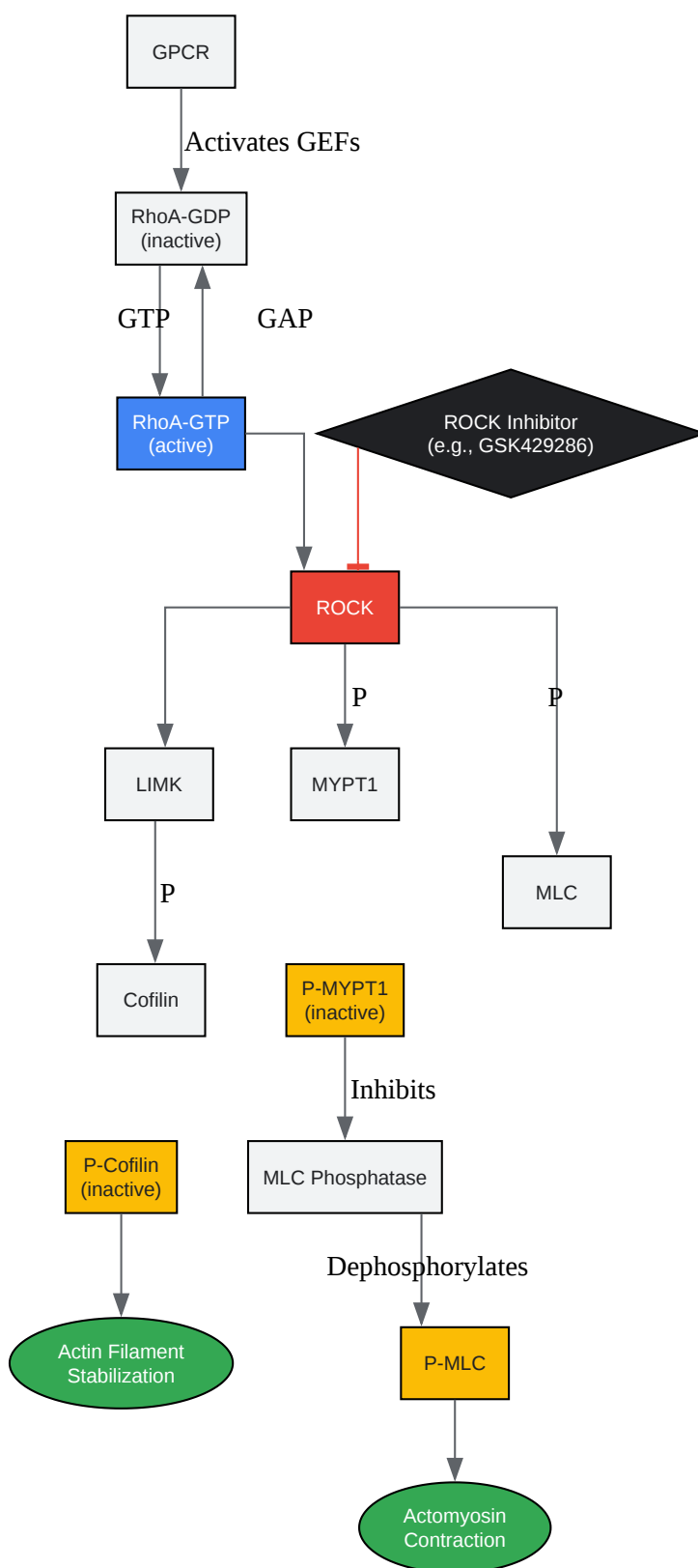
The following table summarizes the half-maximal inhibitory concentrations (IC50) of GSK429286, Fasudil, and Y-27632 against ROCK1, ROCK2, and a selection of other protein kinases. This data highlights the superior selectivity of GSK429286 for the ROCK isoforms.

Kinase Target	GSK429286 IC50 (nM)	Fasudil IC50 (nM)	Y-27632 IC50 (nM)
ROCK1	14	330 (Ki)[1]	~150
ROCK2	>20-fold lower than other kinases[2]	158[1]	~150
PKA	-	4,580[1]	-
PKC	-	12,300[1]	-
PKG	-	1,650[1]	-
RSK	780[3]	-	-
p70S6K	1,940[3]	-	-
MSK1	~5-fold less inhibited than ROCK2[2]	-	-

Note: Data is compiled from multiple sources and experimental conditions may vary. Direct comparison is best achieved when inhibitors are profiled in the same assay.

## Mandatory Visualization

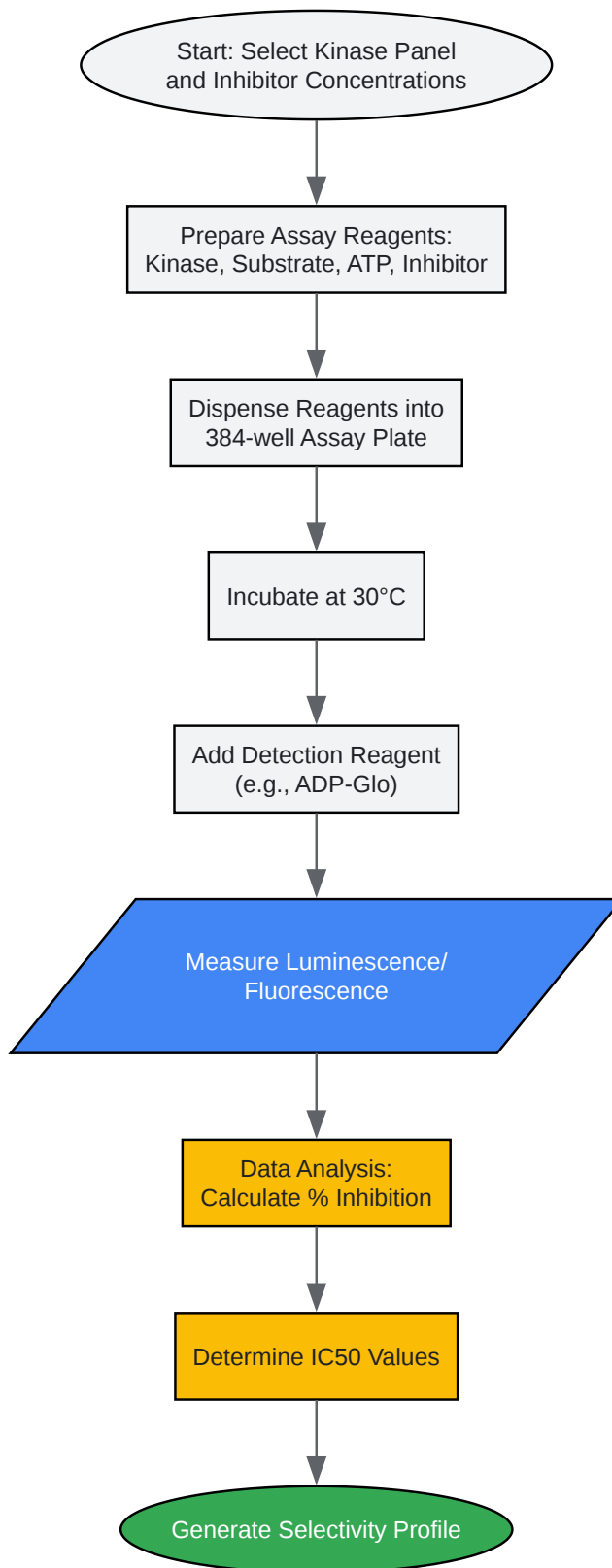
### ROCK Signaling Pathway



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Caption: The RhoA/ROCK signaling pathway, a key regulator of cytoskeletal dynamics.

## Experimental Workflow: Kinase Inhibitor Selectivity Profiling



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. Endothelial Cell Tube Formation Assay | Thermo Fisher Scientific - HK [thermofisher.com]
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